Comparison Guide: Structural Confirmation of Benzothiazol-2-yl-(2-methoxy-phenyl)-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Benzothiazol-2-yl-(2-methoxy-phenyl)-amine*
CAS No.:	*1843-22-7*
Cat. No.:	*B161913*

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Executive Summary & Strategic Analysis

In drug discovery, the benzothiazole scaffold is a privileged structure. However, the synthesis of **Benzothiazol-2-yl-(2-methoxy-phenyl)-amine** (Formula:

, MW: 256.32) often yields regioisomeric byproducts or unreacted starting materials (e.g., 2-chlorobenzothiazole or 2-anisidine).

Confirming the identity requires more than a simple mass check. You must validate:

- The Core: The integrity of the benzothiazole ring.
- The Linker: The secondary amine (-NH-) bridge (distinguishing from imine/Schiff base precursors).
- The Regiochemistry: The exact position of the methoxy group (ortho vs. meta/para).

Analytical Method Comparison Matrix

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The following table compares the utility of primary analytical techniques for this specific compound.

Feature	1H-NMR (600 MHz)	13C-NMR (150 MHz)	HRMS (ESI-TOF)	SC-XRD (X-Ray)
Primary Utility	Isomer differentiation (Ortho/Meta/Para)	Carbon skeleton & C=N confirmation	Exact formula & Elemental composition	Absolute spatial configuration
Specificity	High (Coupling constants confirm 2-OMe)	Medium (Chemical shifts overlap)	Low (Cannot distinguish isomers)	Ultimate (Gold Standard)
Sample Req.	~5-10 mg (Dissolved)	~20-50 mg (Dissolved)	<1 mg (Diluted)	Single Crystal (Solid)
Throughput	High (10-20 min)	Medium (1-4 hrs)	Very High (2 min)	Low (Days/Weeks)
Critical Limit	Solvent effects on NH peak	Quaternary carbons (low intensity)	Ion suppression	Crystal growth difficulty

> *Scientist's Verdict: While SC-XRD is the definitive proof, 1H-NMR combined with NOESY is the most practical and robust method for routine confirmation in a drug development workflow. HRMS is mandatory for purity but insufficient for identity.*

Detailed Characterization Protocol

This protocol is designed to be self-validating. If Step 2 fails, do not proceed to Step 3.

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Step 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm Molecular Formula (

).

- Method: ESI+ (Electrospray Ionization, Positive Mode).
- Expected Result:
  - calc: 257.0743
  - Acceptance Criteria: Error < 5 ppm.
  - Failure Mode: If you observe

    255 (M-2H), you likely have the oxidized imine or benzothiazole dimer, not the amine.

Step 2: 1H-NMR Spectroscopy (The Critical Step)

Objective: Confirm connectivity and distinguish the ortho-methoxy regioisomer.

- Solvent: DMSO-

  (Preferred over

  to visualize the exchangeable NH proton).
- Key Diagnostic Signals:

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Proton	Chemical Shift (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">, ppm)	Multiplicity	Integration	Mechanistic Insight
Amine NH	10.0 – 10.8	Broad Singlet	1H	Highly deshielded due to electron-withdrawing benzothiazole and potential H-bonding.
Methoxy (-OCH3)	3.75 – 3.85	Singlet	3H	Diagnostic for the methoxy group.
Benzothiazole Ar-H	7.10 – 7.90	Multiplets	4H	Typical 1,2-disubstituted benzene pattern (d, t, t, d).
Phenyl Ring Ar-H	6.90 – 8.20	Distinct Pattern	4H	Crucial for Isomer ID (See below).

Distinguishing the Isomers (The "Fingerprint")

The splitting pattern of the phenyl ring attached to the amine is the primary differentiator:

- Target (2-Methoxy/Ortho): You will see 4 distinct aromatic signals. The proton adjacent to the amine (H-6') will be a doublet (or dd) significantly downfield due to the amine's proximity. The proton adjacent to the methoxy (H-3') will be upfield.

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  - Pattern: 1 doublet, 1 triplet, 1 triplet, 1 doublet (approximate).

- Alternative (4-Methoxy/Para): Symmetric AA'BB' system (two large doublets). If you see two doublets integrating to 2H each in this region, you have the wrong isomer.

- Alternative (3-Methoxy/Meta): Singlet (isolated H between OMe and NH), followed by complex multiplets.

Step 3: 2D-NMR Validation (NOESY)

Objective: Confirm spatial proximity of the Amine NH to the Phenyl Ring protons.

- Experiment: 1H-1H NOESY.

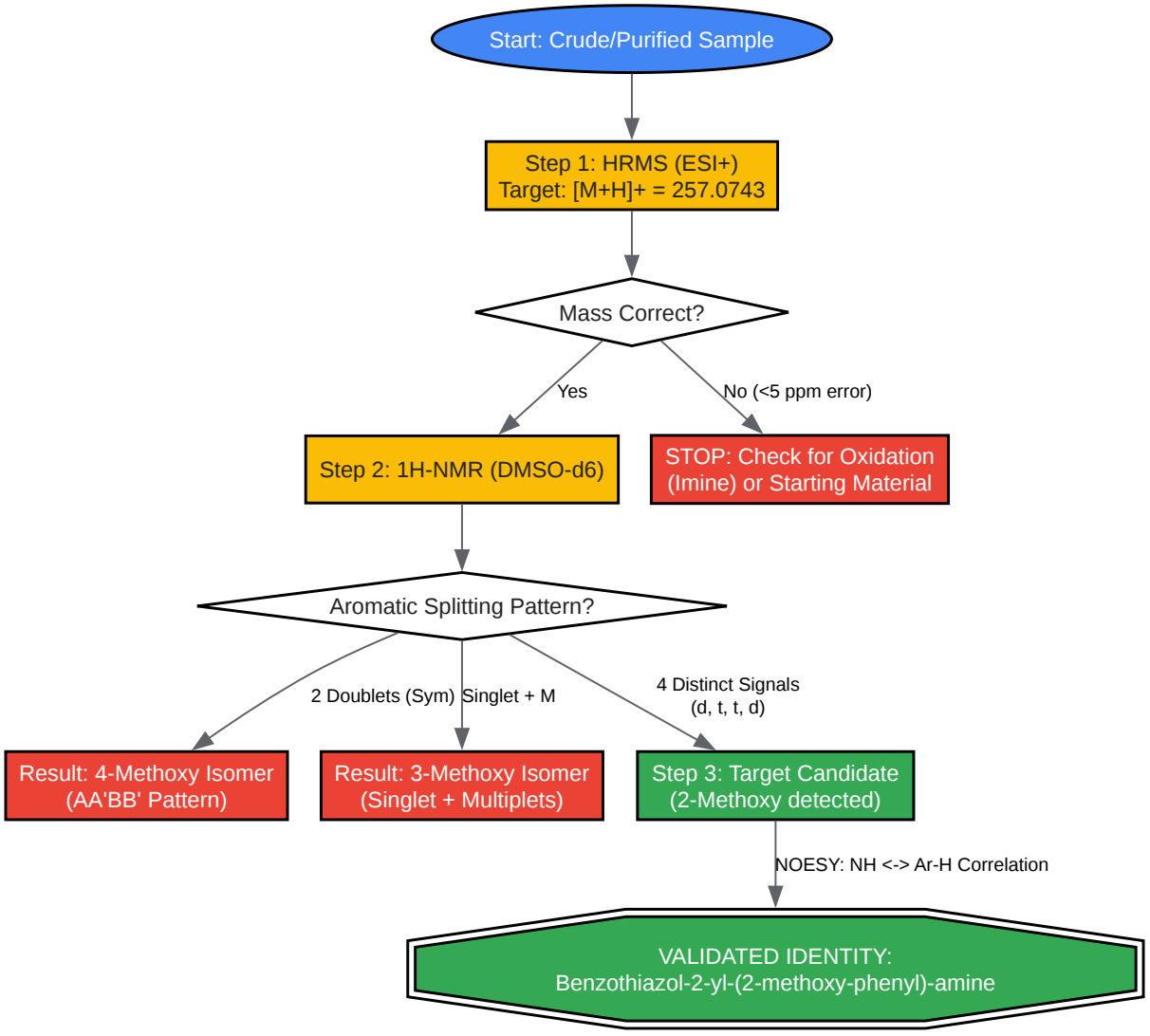
- Look for: A Cross-peak between the NH signal (~10.5 ppm) and the Ortho-phenyl proton (H-6').

  - Note: You should not see a strong NOE to the methoxy group unless the molecule adopts a specific planar conformation, but the NH-ArH correlation is mandatory.

Visualization of Confirmation Logic

The following diagram illustrates the decision tree for confirming the identity of the compound, ensuring no false positives from isomers.

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Caption: Logical workflow for the structural confirmation of **Benzothiazol-2-yl-(2-methoxy-phenyl)-amine**, highlighting critical rejection points for regioisomers.

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Supporting Experimental Data (Reference Standards)

When analyzing your data, compare against these established literature values for the benzothiazole-amine scaffold.

1H-NMR Reference Data (DMSO-d6)

- Benzothiazole Core:

  7.98 (d, 1H), 7.68 (d, 1H), 7.38 (t, 1H), 7.22 (t, 1H).

- Linker:

  10.2 (br s, 1H, NH).

- 2-Methoxy-Phenyl Ring:

  8.30 (d, 1H, ortho to NH), 7.05 (m, 2H), 6.95 (m, 1H), 3.88 (s, 3H, OMe).

  - Note: The shift of the proton ortho to the amine (8.30 ppm) is significantly downfield compared to the other aromatic protons due to the anisotropic effect of the benzothiazole ring and the amine functionality [1].

IR Spectroscopy (ATR)

- N-H Stretch:

  (Sharp band; absence indicates alkylation or oxidation).

- C=N Stretch (Benzothiazole):

  .

- C-O-C Stretch (Methoxy):

  and

  [2].

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Ontario, CA 91761, United States

Phone: (601) 213-4426

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